

Application Note: Quantitative Analysis of Citronellyl Tiglate in Complex Mixtures

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Compound of Interest

Compound Name: Citronellyl tiglate

CAS No.: 24717-85-9

Cat. No.: B1584324

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Introduction

Citronellyl tiglate is a naturally occurring ester found in various essential oils, notably from plants of the Pelargonium genus (geraniums). It contributes to the characteristic rosy, fruity aroma of these oils and is of interest in the fragrance, cosmetics, and pharmaceutical industries. Accurate quantification of **Citronellyl tiglate** in complex matrices such as essential oils, herbal extracts, and drug formulations is crucial for quality control, standardization, and formulation development. This application note provides a detailed protocol for the quantitative analysis of **Citronellyl tiglate** using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and widely used analytical technique for volatile and semi-volatile compounds.^{[1][2][3]}

Principle

This method utilizes Gas Chromatography (GC) to separate **Citronellyl tiglate** from other components in a complex mixture based on its volatility and interaction with a stationary phase. The separated compound then enters a Mass Spectrometer (MS), which ionizes the molecule and fragments it into a unique mass spectrum, allowing for highly specific identification and

quantification. For enhanced sensitivity and selectivity, Selected Ion Monitoring (SIM) mode can be employed, where the mass spectrometer is set to detect only specific ions characteristic of **Citronellyl tiglate**.^[1]

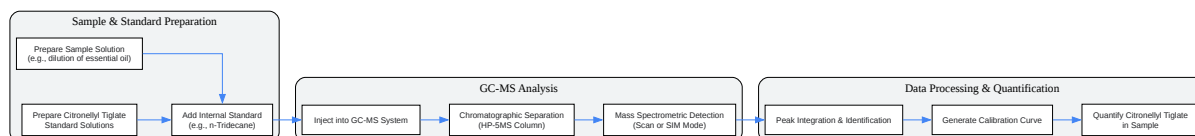
Materials and Reagents

- Reference Standard: **Citronellyl tiglate** ($\geq 95\%$ purity)
- Solvent: Ethyl acetate or Hexane (GC grade or equivalent)
- Internal Standard (IS): n-Tridecane or Octadecane
- Sample: Essential oil, extract, or formulation containing **Citronellyl tiglate**.

Equipment

- Gas Chromatograph with Mass Spectrometer (GC-MS)
- Autosampler
- Analytical balance
- Volumetric flasks and pipettes
- Syringes and vials

Experimental Workflow



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Caption: General workflow for the quantification of **Citronellyl tiglate**.

Experimental Protocols

Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Citronellyl tiglate** reference standard and dissolve it in 10 mL of ethyl acetate in a volumetric flask.
- Internal Standard (IS) Stock Solution (100 µg/mL): Accurately weigh 1 mg of n-tridecane and dissolve it in 10 mL of ethyl acetate.
- Calibration Standards: Prepare a series of calibration standards by serially diluting the primary stock solution with ethyl acetate to achieve concentrations ranging from 0.5 µg/mL to 50 µg/mL. Spike each calibration standard with the internal standard to a final concentration of 10 µg/mL.

Sample Preparation

- Accurately weigh approximately 100 mg of the complex mixture (e.g., essential oil) into a 10 mL volumetric flask.
- Add 5 mL of ethyl acetate and vortex to dissolve the sample.
- Spike the solution with the internal standard to a final concentration of 10 µg/mL.
- Make up the volume to 10 mL with ethyl acetate.
- Filter the solution through a 0.45 µm syringe filter into a GC vial.

GC-MS Instrumental Parameters

The following parameters can be used as a starting point and should be optimized for the specific instrument and application.

Parameter	Recommended Setting
Gas Chromatograph	Agilent 6890 series or equivalent
Column	HP-5MS (30 m x 0.25 mm i.d. x 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Injector	Split/Splitless, Split ratio 1:25
Injector Temp.	250 °C
Oven Program	Initial temp 60°C, hold for 2 min, ramp at 3°C/min to 240°C, hold for 5 min. [4]
Injection Volume	1 µL
Mass Spectrometer	Agilent 5977 series or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
Acquisition Mode	Scan (m/z 40-400) for identification and Selected Ion Monitoring (SIM) for quantification. Characteristic ions for Citronellyl tiglate should be determined from the mass spectrum of the reference standard.
Solvent Delay	3 minutes

Data Analysis and Quantification

- Identification: Identify the peaks of **Citronellyl tiglate** and the internal standard in the sample chromatogram by comparing their retention times and mass spectra with those of the reference standards.
- Calibration Curve: Generate a calibration curve by plotting the ratio of the peak area of **Citronellyl tiglate** to the peak area of the internal standard against the concentration of the

calibration standards.

- Quantification: Calculate the concentration of **Citronellyl tiglate** in the sample using the regression equation from the calibration curve.

Method Validation Summary

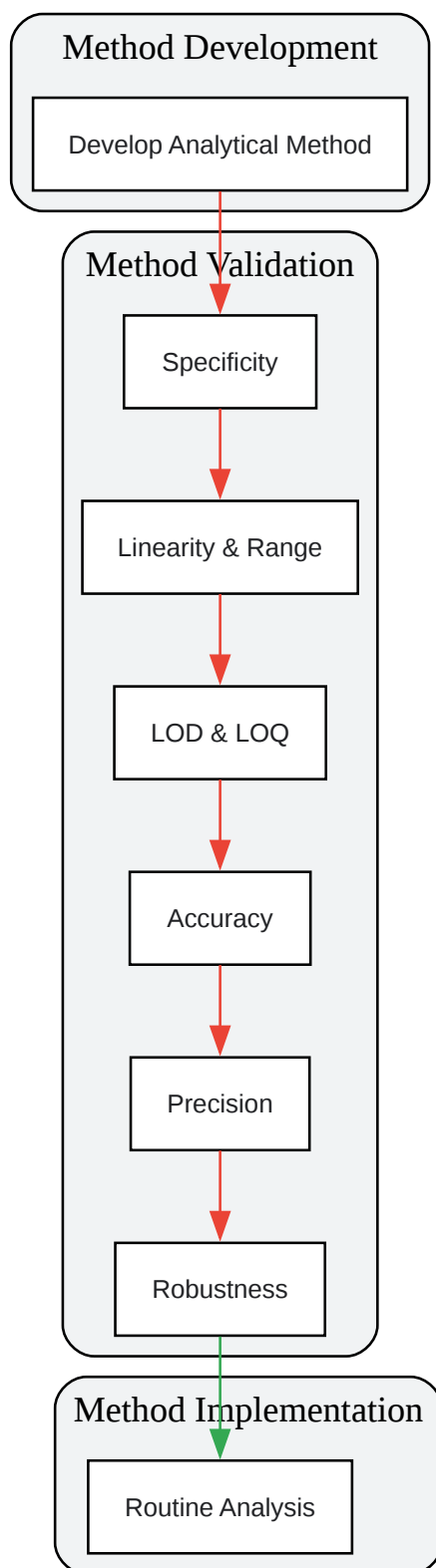
The following table summarizes typical performance characteristics for a validated GC-MS method for the quantification of terpenes and related compounds in complex mixtures. These values can be used as a benchmark for the in-house validation of this method for **Citronellyl tiglate**.

Validation Parameter	Typical Acceptance Criteria/Values
Linearity (r^2)	> 0.99
Range	0.5 - 50 µg/mL
Limit of Detection (LOD)	0.1 - 0.5 µg/mL
Limit of Quantification (LOQ)	0.5 - 1.5 µg/mL
Accuracy (Recovery)	90 - 110%
Precision (RSD%)	< 15%
- Intraday	< 10%
- Interday	< 15%
Specificity/Selectivity	No interfering peaks at the retention time of the analyte.

Data presented are representative values based on validated methods for similar terpene compounds and should be confirmed during in-house method validation.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Signaling Pathway and Logical Relationships

The logical flow of the analytical method validation process is depicted below.



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Caption: Logical flow of the analytical method validation process.

Conclusion

The GC-MS method described in this application note provides a reliable and robust approach for the quantification of **Citronellyl tiglate** in complex mixtures. The protocol is suitable for quality control and research applications in the pharmaceutical, cosmetic, and flavor and fragrance industries. Proper method validation should be performed to ensure the accuracy and precision of the results for the specific matrix being analyzed.

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